

Application Notes and Protocols for Preparing AZ-5104 Stock Solution in DMSO

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Compound of Interest

Compound Name: AZ-5104

Cat. No.: B605732

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Introduction

AZ-5104 is a potent and selective inhibitor of mutant forms of the epidermal growth factor receptor (EGFR), including those with the L858R/T790M mutations.[1][2][3] It is an active, demethylated metabolite of the third-generation EGFR tyrosine kinase inhibitor, AZD9291 (osimertinib).[1][2] Due to its significant activity against resistance mutations in non-small cell lung cancer (NSCLC), **AZ-5104** is a critical tool in cancer research and drug development.[3] Proper preparation of **AZ-5104** stock solutions is paramount for obtaining accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **AZ-5104** due to its excellent solubilizing capacity for this compound.

This document provides a detailed protocol for the preparation, storage, and handling of **AZ-5104** stock solutions in DMSO for in vitro and in vivo preclinical research applications.

Data Presentation

Physicochemical Properties of AZ-5104

Property	Value	Source(s)
CAS Number	1421373-98-9	[1] [3]
Molecular Formula	C ₂₇ H ₃₁ N ₇ O ₂	[1] [4] [5]
Molecular Weight	485.58 g/mol	[1] [4] [5]
Appearance	White to yellow solid	[5]
Purity	≥95%	[3] [6]

Solubility of AZ-5104

Solvent	Solubility	Source(s)
DMSO	≥ 28 mg/mL (≥ 57.66 mM)	[1] [2]
30 mg/mL	[3]	
Ethanol	30 mg/mL	[3]
Water	< 0.1 mg/mL (insoluble)	[1]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	[3]

Stock Solution Preparation Guide for AZ-5104 in DMSO

Desired Stock Concentration	Volume of DMSO	Mass of AZ-5104 Required
10 mM	1 mL	4.86 mg
20 mM	1 mL	9.71 mg
50 mM	1 mL	24.28 mg
1 mM	2.0594 mL	1 mg
5 mM	0.4119 mL	1 mg
10 mM	0.2059 mL	1 mg

Experimental Protocols

Materials and Equipment

- **AZ-5104** powder
- Anhydrous, sterile-filtered Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or vials (amber or covered in foil to protect from light)
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves.

Protocol for Preparing a 10 mM **AZ-5104** Stock Solution in DMSO

- **Safety Precautions:** Conduct all procedures within a chemical fume hood or on a bench with adequate ventilation. Wear appropriate PPE to avoid inhalation, ingestion, or skin contact.
- **Calculation:** To prepare 1 mL of a 10 mM stock solution of **AZ-5104** (MW = 485.58 g/mol), the required mass is calculated as follows: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 $\text{Mass (mg)} = 10 \text{ mmol/L} \times 1 \text{ mL} \times 485.58 \text{ g/mol} = 4.8558 \text{ mg}$
- **Weighing:** Carefully weigh approximately 4.86 mg of **AZ-5104** powder using an analytical balance and transfer it to a sterile microcentrifuge tube.
- **Dissolution:** Add 1 mL of anhydrous, sterile-filtered DMSO to the tube containing the **AZ-5104** powder.
- **Mixing:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. A brief sonication or gentle warming in a 37°C water bath can be used

to aid dissolution if necessary. Visually inspect the solution to ensure it is clear and free of particulates.

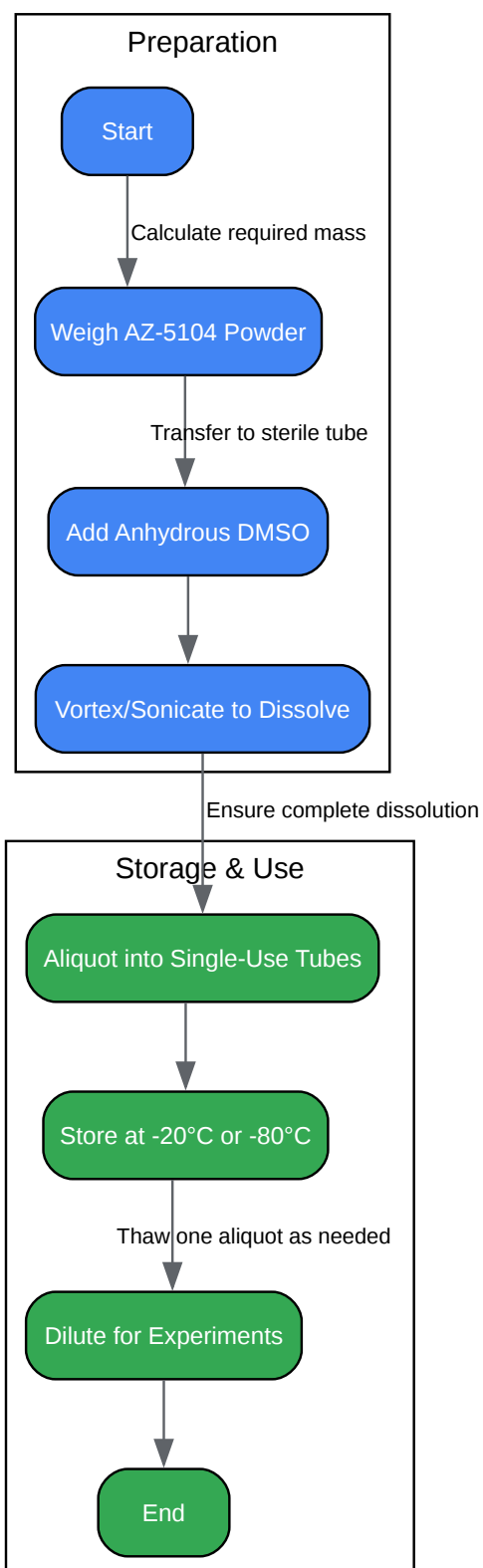
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile tubes.^[7] Store the aliquots at -20°C or -80°C for long-term stability.^{[5][7]} Stock solutions stored at -20°C are typically stable for at least one year, and for up to two years at -80°C.^[5]
- **Labeling:** Clearly label all aliquots with the compound name ("**AZ-5104**"), concentration (10 mM), solvent (DMSO), date of preparation, and aliquot volume.

Protocol for Diluting the Stock Solution for Cell-Based Assays

For cell-based experiments, the high concentration of DMSO in the stock solution must be diluted to a final concentration that is non-toxic to the cells, typically below 0.5%.^[7]

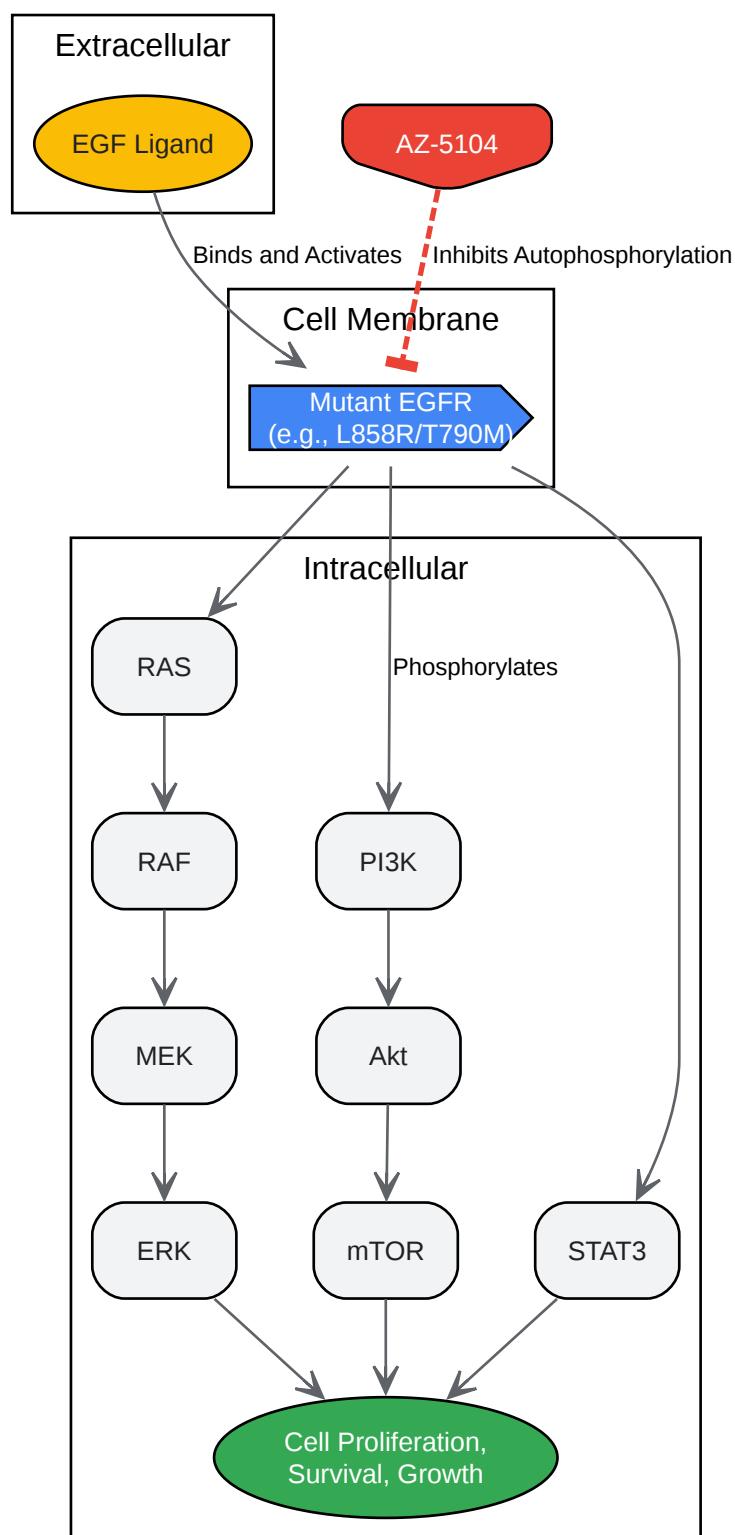
- **Intermediate Dilution (Optional but Recommended):** To avoid precipitation of the compound, it is advisable to perform a serial dilution. For example, to achieve a final concentration of 10 µM in your cell culture medium:
 - First, prepare an intermediate dilution by adding 10 µL of the 10 mM stock solution to 990 µL of cell culture medium to make a 100 µM solution.
- **Final Working Solution:** Add the appropriate volume of the intermediate solution to your cell culture wells to reach the desired final concentration. For instance, add 100 µL of the 100 µM intermediate solution to 900 µL of cell culture medium in a well to achieve a final concentration of 10 µM.
- **Control:** It is crucial to include a vehicle control in your experiments, which consists of the same final concentration of DMSO in the cell culture medium without the compound.^[7]

Mandatory Visualizations



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Caption: Workflow for preparing **AZ-5104** stock solution in DMSO.



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Caption: Inhibition of the EGFR signaling pathway by **AZ-5104**.

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